

# Benzyl 4-methylenepiperidine-1-carboxylate

## physical properties

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### Compound of Interest

Compound Name: *Benzyl 4-methylenepiperidine-1-carboxylate*

Cat. No.: *B167230*

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An In-depth Technical Guide on the Physical Properties of **Benzyl 4-methylenepiperidine-1-carboxylate**

This technical guide provides a comprehensive overview of the core physical properties of **Benzyl 4-methylenepiperidine-1-carboxylate**, a compound of interest for researchers, scientists, and professionals in drug development. This document details quantitative physical data, outlines relevant experimental protocols for their determination, and presents a logical workflow for compound analysis.

## Compound Overview

**Benzyl 4-methylenepiperidine-1-carboxylate** is a chemical compound identified by the CAS Number 138163-12-9.[1][2][3] It is also known by several synonyms, including 1-Cbz-4-methylene-piperidine, 4-Methylene-piperidine-1-carboxylic acid benzyl ester, and benzyl 4-methylidenepiperidine-1-carboxylate.[1][4] This compound has a molecular formula of C<sub>14</sub>H<sub>17</sub>NO<sub>2</sub> and a molecular weight of approximately 231.29 g/mol.[1][3][4] At room temperature, it exists in a liquid physical form.[3] For preservation, it is recommended to be stored under an inert atmosphere at a temperature between 2-8°C.[3]

## Quantitative Physical Properties

The known physical properties of **Benzyl 4-methylenepiperidine-1-carboxylate** are summarized in the table below for ease of reference and comparison.

Physical Property	Value	Source(s)
Molecular Formula	C14H17NO2	[1][4]
Molecular Weight	231.29 g/mol	[1][3][4]
CAS Number	138163-12-9	[1][2][3]
Physical Form	Liquid	[3]
Boiling Point	346.1 ± 41.0 °C at 760 mmHg 146 °C at 1 Torr	[1][2][4]
Density	1.114 g/cm <sup>3</sup> 1.1 ± 0.1 g/cm <sup>3</sup>	[1][2]
Flash Point	163.1 ± 27.6 °C	[1][2]
Refractive Index	1.559	[1][2]
Vapor Pressure	0 mmHg at 25°C	[1][2]
Purity	96% - 98%	[2][3]

## Experimental Protocols

The determination of the physical properties listed above involves standardized laboratory procedures. The methodologies outlined below are general protocols applicable for the characterization of organic compounds like **Benzyl 4-methylenepiperidine-1-carboxylate**.

### Boiling Point Determination via Simple Distillation

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. A common method for its determination is simple distillation.[5]

- Apparatus: A round-bottom flask, heating mantle, still head, thermometer, condenser, and a receiving flask.
- Procedure:
  - Place a measured volume of the liquid (e.g., 10 mL) into the round-bottom flask.[5]

- Assemble the simple distillation apparatus, ensuring the thermometer bulb is positioned just below the side arm of the still head to accurately measure the temperature of the vapor.[5]
- Begin heating the flask. As the liquid boils, the vapor will rise, and the temperature reading on the thermometer will increase sharply and then stabilize.[5]
- Record the stable temperature as the boiling point. The vapor then passes into the condenser, where it is cooled and collected in the receiving flask.[5]
- It is crucial to note the atmospheric pressure at which the boiling point is measured, as it significantly affects the result. For measurements not taken at standard pressure (760 mmHg), a pressure correction is necessary.

## Density Measurement

Density is the mass of a substance per unit volume. For a liquid, it can be determined using a pycnometer or, more simply, by measuring the mass of a known volume.

- Apparatus: A calibrated volumetric flask or graduated cylinder and an analytical balance.
- Procedure:
  - Measure the mass of the empty, clean, and dry volumetric flask ( $m_1$ ).
  - Dispense a precise volume of **Benzyl 4-methylenepiperidine-1-carboxylate** into the flask (e.g., 5.00 mL).
  - Measure the total mass of the flask and the liquid ( $m_2$ ).
  - Calculate the mass of the liquid by subtraction ( $m_{\text{liquid}} = m_2 - m_1$ ).
  - The density ( $\rho$ ) is calculated by dividing the mass of the liquid by its volume ( $V$ ):  $\rho = m_{\text{liquid}} / V$ .
  - The measurement should be performed at a controlled temperature, as density is temperature-dependent.

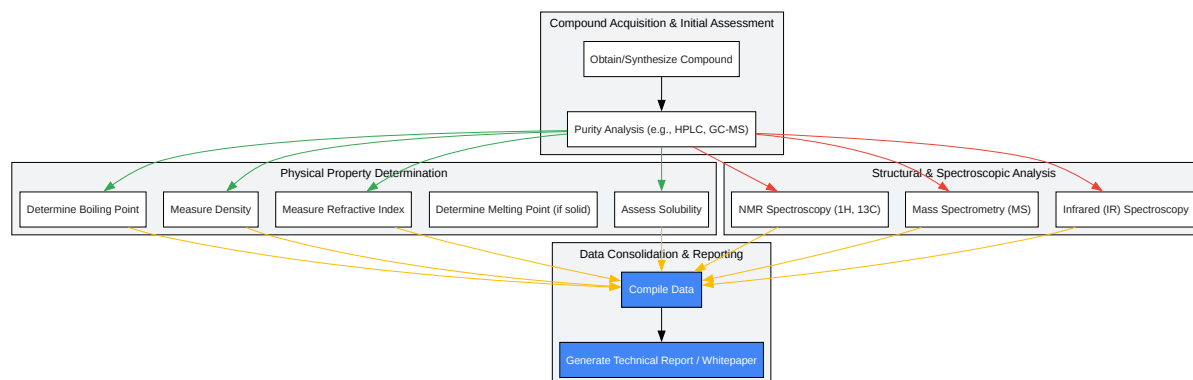
## Refractive Index Measurement

The refractive index is a dimensionless number that describes how fast light travels through the material. It is a characteristic property of a substance.

- Apparatus: A refractometer (e.g., an Abbé refractometer).
- Procedure:
  - Calibrate the refractometer using a standard substance with a known refractive index (e.g., distilled water).
  - Place a few drops of **Benzyl 4-methylenepiperidine-1-carboxylate** onto the prism of the refractometer.
  - Close the prism and allow the temperature to stabilize, as the refractive index is temperature-dependent.
  - Look through the eyepiece and adjust the controls until the dividing line between the light and dark fields is sharp and centered on the crosshairs.
  - Read the refractive index value directly from the instrument's scale.

## Logical Workflow

The following diagram illustrates a generalized workflow for the physical and chemical characterization of a novel or uncharacterized compound in a research setting.



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## Workflow for Compound Characterization

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